Experimental Verification of Octol's Equation of State: A Comparative Guide

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Compound of Interest		
Compound Name:	Octol	
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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the equation of state (EOS) for **Octol**, a widely used high explosive, with other common energetic materials. The data presented is based on experimental verification, primarily through the cylinder expansion test, and is intended to be a valuable resource for researchers and scientists in the field of energetic materials and related areas.

Data Presentation: Comparison of Equation of State Parameters

The performance of an explosive is often characterized by the Jones-Wilkins-Lee (JWL) equation of state, which describes the pressure-volume relationship of the detonation products. The JWL EOS is given by:

$$P = A(1 - \omega/R_1 V)e^{-R_1 V} + B(1 - \omega/R_2 V)e^{-R_2 V} + \omega E/V$$

where P is the pressure, V is the relative volume, E is the specific internal energy, and A, B, R_1, R_2, and ω are empirically determined parameters.

The following table summarizes the JWL parameters for **Octol** (75% HMX, 25% TNT) and other common high explosives. These parameters are crucial for computational modeling and simulation of explosive performance.

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Explosive	Composition	Density (g/cm³)	A (Mbar)	B (Mbar)	R_1	R_2	ω	Detonation Velocity (km/s)	C-J Pressure (Mbar)
Octol	75% HMX / 25% TNT	1.826	9.350	0.110	4.60	1.30	0.35	8.48	0.345
HMX	-	1.890	10.990	0.179	4.60	1.30	0.35	9.11	0.420
RDX	-	1.770	9.170	0.100	4.50	1.20	0.35	8.75	0.340
PETN	-	1.770	7.800	0.080	4.40	1.20	0.30	8.30	0.335
TNT	-	1.630	3.712	0.032	4.15	0.95	0.30	6.93	0.210

Shock Hugoniot Data

The shock Hugoniot represents the locus of states that can be reached by a single shock from an initial state. It is typically represented by a linear relationship between the shock velocity (U_s) and the particle velocity (U_p): $U_s = c_0 + S\, U_p$, where c_0 is the bulk sound speed and S is a material constant. The pressure (P) in the shocked state can then be calculated using the Rankine-Hugoniot jump conditions: $P = \rho_0\, U_s\, U_p$, where ρ_0 is the initial density.

The following table presents the shock Hugoniot parameters for the unreacted explosives.

Explosive	Density (g/cm³)	c_0 (km/s)	S
HMX	1.890	2.83	1.74
RDX	1.770	2.62	1.74
PETN	1.770	2.50	1.80
TNT	1.630	2.29	1.84

Experimental Protocols

The primary experimental technique for determining the JWL equation of state parameters is the Cylinder Expansion Test.

Cylinder Expansion Test Protocol

1. Objective: To measure the radial expansion velocity of a copper cylinder filled with an explosive upon detonation. This data is then used to derive the JWL EOS parameters of the detonation products.

2. Materials and Equipment:

- Copper cylinder of standardized dimensions (e.g., 25.4 mm inner diameter, 2.54 mm wall thickness, 305 mm length).
- Explosive charge to be tested, cast or pressed into the copper cylinder.
- Detonator and booster charge for initiating the detonation.
- High-speed diagnostic equipment:
- Streak camera or
- Photonic Doppler Velocimetry (PDV) probes.
- Data acquisition system (oscilloscopes, digitizers).
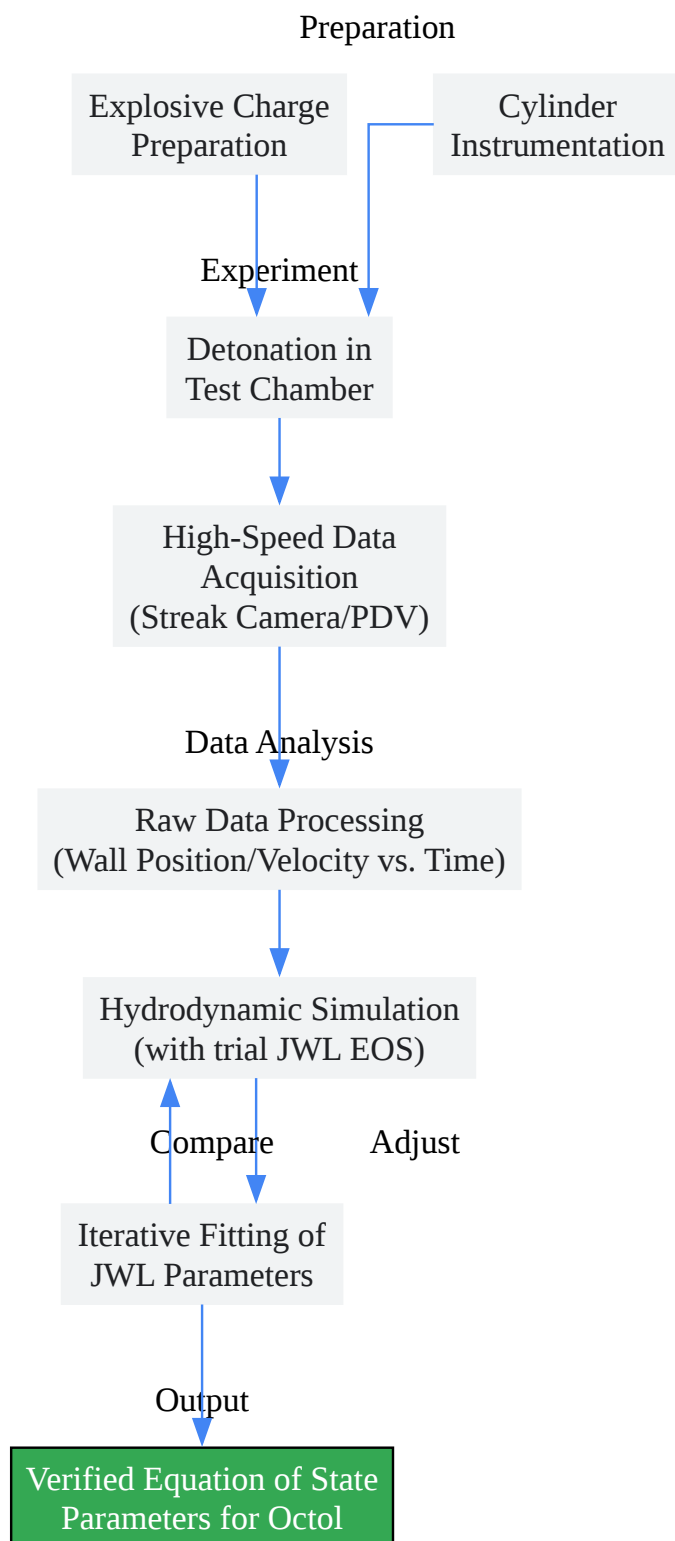- Firing chamber and safety equipment.

3. Procedure:

- Charge Preparation: The explosive is carefully loaded into the copper cylinder to ensure a uniform density.
- Test Setup: The cylinder is placed vertically in a firing chamber. The initiation system (detonator and booster) is attached to one end of the cylinder.
- Instrumentation:
- Streak Camera: The cylinder is backlit, and a streak camera is focused on a narrow slit perpendicular to the cylinder's axis. As the cylinder expands, the silhouette of the wall is recorded on the streak camera, providing a continuous record of the wall's radial position versus time.
- PDV Probes: One or more PDV probes are positioned to measure the velocity of the expanding cylinder wall at specific points. These probes work by measuring the Doppler shift of laser light reflected from the moving surface.

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- Detonation: The explosive is initiated, and the data acquisition system records the output from the streak camera or PDV probes.
- Data Analysis:
- The raw data (streak image or PDV velocity-time profiles) is processed to obtain the radial wall velocity as a function of time.
- The wall velocity data is then used in a hydrodynamic code or an analytical model to iteratively determine the set of JWL parameters (A, B, R_1, R_2, ω) that best reproduces the experimental velocity profile. This process involves adjusting the JWL parameters until the simulated cylinder expansion matches the experimental results.[1][2][3]

Mandatory Visualization

Below are diagrams illustrating key workflows and relationships in the experimental verification of **Octol**'s equation of state.

Preparation

Explosive Charge Preparation		Cylinder Instrumentation

Experiment

Detonation in Test Chamber

High-Speed Data Acquisition (Streak Camera/PDV)

Data Analysis

Raw Data Processing (Wall Position/Velocity vs. Time)

Hydrodynamic Simulation (with trial JWL EOS)

Compare   Adjust

Iterative Fitting of JWL Parameters

Output

Verified Equation of State Parameters for Octol

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Cylinder Expansion Test Workflow

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JWL Equation of State
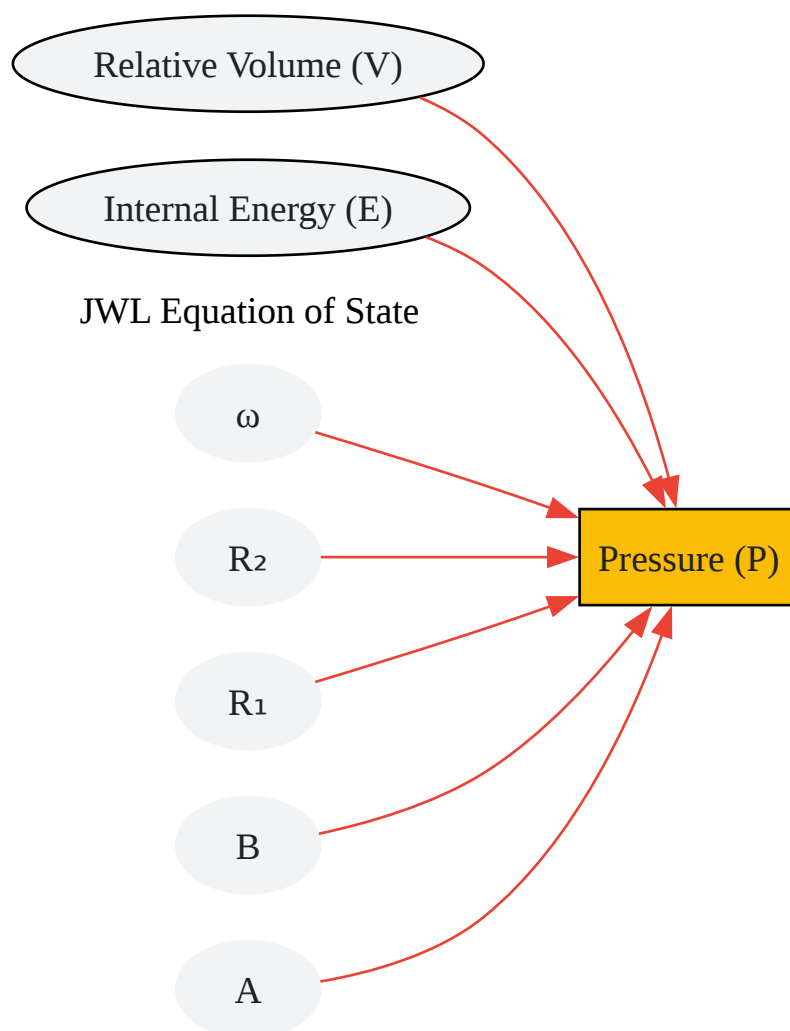
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JWL Equation of State Parameters

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